

Translational Guide & Safety Data Architecture: 2-(2-Methoxyphenoxy)benzylamine

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Compound of Interest

Compound Name: 2-(2-Methoxyphenoxy)-
benzylamine

CAS No.: 870121-39-4

Cat. No.: B3291185

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Executive Summary

2-(2-Methoxyphenoxy)benzylamine is a highly versatile bifunctional chemical entity utilized extensively across medicinal chemistry and materials science. Characterized by a primary amine linked to a methoxyphenoxy-substituted benzene ring, the compound acts as a critical pharmaceutical intermediate and a potent anti-corrosive agent. This technical whitepaper synthesizes the safety data sheet (SDS) parameters with field-proven experimental workflows, providing a comprehensive operational framework for researchers.

Section 1: Physicochemical Architecture

The structural dichotomy of 2-(2-methoxyphenoxy)benzylamine—combining a hydrophilic amine with a lipophilic methoxyphenoxy moiety—dictates its behavior in solution and at solid-liquid interfaces[1]. In laboratory settings, the hydrochloride salt is predominantly favored over the free base. The causality behind this preference is that protonation of the amine drastically enhances aqueous solubility, bioavailability, and oxidative stability, making it superior for both biological assays and aqueous formulations[1].

Quantitative Physicochemical Data

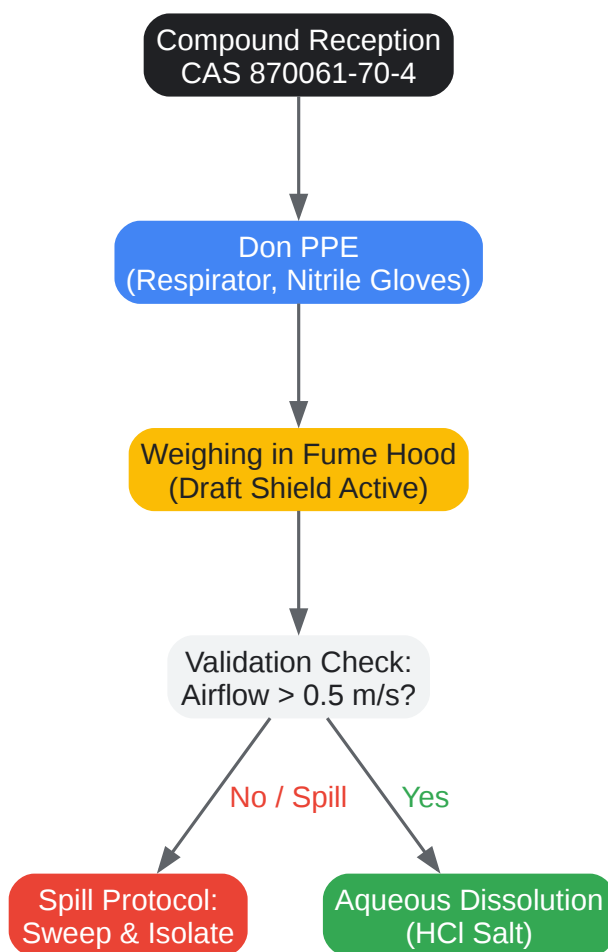
Property	Value (Hydrochloride Salt)	Value (Free Base)
CAS Number	870061-70-4[1]	870121-39-4[2]
Molecular Formula	C14H16ClNO2[1]	C14H15NO2[3]
Molecular Weight	265.74 g/mol [1]	229.27 g/mol [3]
Purity Standard	≥ 95.0%[1]	≥ 95.0%[2]
Physical Form	White to off-white crystalline powder[1]	Solid / Viscous Oil
Solubility Profile	Soluble in H ₂ O, DMSO, Methanol[1]	Soluble in organic solvents

Section 2: Hazard Mitigation & Safety Data (SDS Core)

As a bioactive amine derivative, 2-(2-methoxyphenoxy)benzylamine requires rigorous safety protocols. It is formally classified under the GHS07 (Warning) hazard category[4].

- Skin & Eye Irritation (H315, H319): The basicity of the amine and the lipophilicity of the ether linkage allow the compound to disrupt lipid bilayers in the stratum corneum and corneal epithelium.
- Respiratory Tract Irritation (H335): Inhalation of the crystalline dust can cause micro-abrasions and localized pH shifts in the respiratory mucosa.

Causality-Driven PPE Selection: Standard nitrile gloves are mandated because the compound's partition coefficient allows moderate transdermal penetration. A particulate respirator (N95/P100) must be utilized during weighing procedures because the aerodynamic diameter of the milled hydrochloride powder frequently falls within the inhalable fraction range (<100 μm).



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Workflow for safe handling and validation of 2-(2-Methoxyphenoxy)benzylamine.

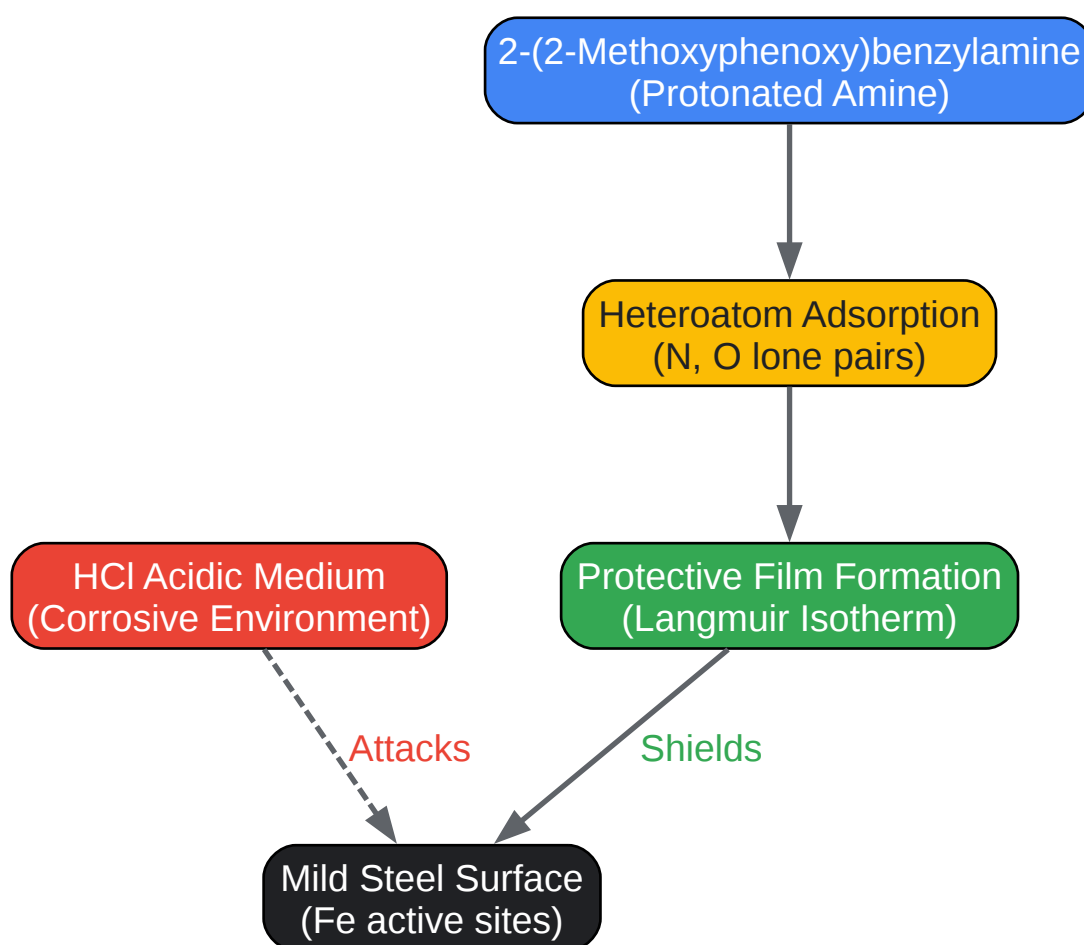
Section 3: Mechanistic Applications

A. Pharmaceutical & Biochemical Probing

In medicinal chemistry, the compound acts as a critical intermediate for synthesizing drugs targeting neurological disorders[5]. The spatial arrangement of the methoxy and phenoxy groups creates a specific steric bulk that is highly effective for probing receptor binding pockets or inhibiting specific enzymes[5]. The primary amine serves as a reliable synthetic handle for subsequent amide coupling or reductive amination.

B. Corrosion Inhibition in Acidic Media

Beyond biological applications, 2-(2-methoxyphenoxy)benzylamine hydrochloride demonstrates profound efficacy as a corrosion inhibitor for mild steel in hydrochloric acid (HCl) environments[6]. The mechanism relies on chemical adsorption (chemisorption). The nitrogen atom of the amine and the oxygen atoms of the ether linkages possess lone pairs of electrons[6]. These heteroatoms coordinate with the vacant d-orbitals of iron (Fe) on the steel surface, forming a protective monolayer that follows the Langmuir adsorption isotherm[6]. This film physically blocks the diffusion of corrosive hydronium (H^+) and chloride (Cl^-) ions to the metal surface.



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Mechanism of mild steel corrosion inhibition via heteroatom adsorption.

Section 4: Validated Experimental Protocols

Protocol 1: Self-Validating Preparation of Aqueous Stock Solutions

Objective: Prepare a stable 10 mM stock solution for biochemical receptor binding assays.

- Weighing: In a calibrated analytical balance within a Class II fume hood, weigh 26.57 mg of 2-(2-methoxyphenoxy)benzylamine HCl.
 - Causality: The active draft shield of the fume hood prevents the inhalation of H335-classified micro-particulates.
- Dissolution: Transfer the powder to a 10 mL volumetric flask. Add 8 mL of ultra-pure deionized water (18.2 MΩ·cm).
- Agitation: Vortex the mixture continuously for 60 seconds at room temperature.
- Validation Check: Inspect the solution against a dark background under strong light.
 - Self-Validation: The solution must be perfectly clear and colorless. Any turbidity indicates incomplete salt dissociation or the presence of the lipophilic free base (due to HCl volatilization during poor storage). If turbid, adjust the pH to < 4.0 using 0.1 M HCl to force complete amine protonation.
- Volume Adjustment: Bring the total volume to exactly 10 mL with deionized water.

Protocol 2: Gravimetric (Weight Loss) Corrosion Inhibition Assay

Objective: Quantify the inhibition efficiency of the compound on mild steel in 1.0 M HCl[6].

- Preparation: Polish mild steel coupons (dimensions: 2x2x0.1 cm) sequentially with varying grades of emery paper. Wash thoroughly with absolute ethanol to remove organic residues and dry in a vacuum desiccator.
- Baseline Weighing: Record the exact initial mass () of the coupon using an analytical balance (accuracy to 0.1 mg).

- Immersion: Submerge the coupon in 100 mL of 1.0 M HCl containing 500 ppm of 2-(2-methoxyphenoxy)benzylamine HCl. Maintain the system at 35°C in a thermostated water bath for exactly 24 hours.
 - Causality: A concentration of 500 ppm ensures sufficient molecular density to fully saturate the metal surface active sites in accordance with Langmuir adsorption kinetics, while 35°C simulates standard industrial pipeline conditions[6].
- Retrieval & Cleaning: Remove the coupon, scrub gently with a bristle brush under running water to remove loose, non-adherent corrosion products, rinse with absolute ethanol, and dry completely.
- Final Weighing: Record the final mass ().
- Validation Check: Calculate the corrosion rate and inhibition efficiency.
 - Self-Validation: A successful protective film formation is validated if the weight loss () in the treated solution is at least 80% lower than the weight loss of a control coupon submerged in uninhibited 1.0 M HCl.

References

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- ResearchGate. "Effect of inhibition by 2-(2-methoxyphenoxy) benzylamine hydrochloride for corrosion of mild Steel in HCl media" [6](#)
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